

Personal protective equipment for handling N,N-Dimethylamidino Urea

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Compound of Interest

Compound Name: **N,N-Dimethylamidino Urea**

Cat. No.: **B15572935**

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Essential Safety and Handling Guide for N,N-Dimethylamidino Urea

Disclaimer: A specific Safety Data Sheet (SDS) for **N,N-Dimethylamidino Urea** (CAS 98026-16-5) was not publicly available at the time of this writing. The following guidance is based on the safety profiles of structurally similar compounds, such as N,N-Dimethyl Urea and other urea derivatives, as well as general principles of laboratory safety. It is imperative to handle this compound with caution and to perform a thorough risk assessment before use. The information provided here is for guidance and does not replace a formal SDS.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for researchers, scientists, and drug development professionals handling **N,N-Dimethylamidino Urea**.

Immediate Safety and Handling Precautions

Before beginning any work with **N,N-Dimethylamidino Urea**, ensure that all necessary safety measures are in place. All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.

Personal Protective Equipment (PPE):

Based on the handling requirements for similar urea compounds, the following PPE is recommended:

- Eye Protection: Wear chemical safety goggles or glasses that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Chemical-resistant gloves (such as nitrile or neoprene) should be worn. Always inspect gloves for integrity before use and dispose of them properly after handling the compound. A lab coat or other protective clothing is necessary to prevent skin contact.
- Respiratory Protection: While respiratory protection may not be required under normal use conditions with adequate ventilation, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used if dust is generated or if ventilation is insufficient.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Designate a specific area for handling **N,N-Dimethylamidino Urea**, preferably within a chemical fume hood.
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before starting the experiment.
 - Verify that all containers are properly labeled.
- Handling:
 - Wear the appropriate personal protective equipment as outlined above.
 - Avoid generating dust. If the compound is a solid, handle it carefully to minimize airborne particles.
 - Avoid direct contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the handling area.

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
- In Case of Accidental Exposure:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

All waste containing **N,N-Dimethylamidino Urea** must be treated as hazardous chemical waste.

- Waste Segregation:
 - Use a dedicated, clearly labeled, and sealed container for all solid waste contaminated with **N,N-Dimethylamidino Urea**.
 - Liquid waste should be collected in a separate, compatible, and clearly labeled hazardous waste container.
- Container Management:
 - Keep waste containers closed when not in use.
 - Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal Procedure:

- Dispose of all waste in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **N,N-Dimethylamidino Urea** down the drain or in the regular trash.

Quantitative Data Summary

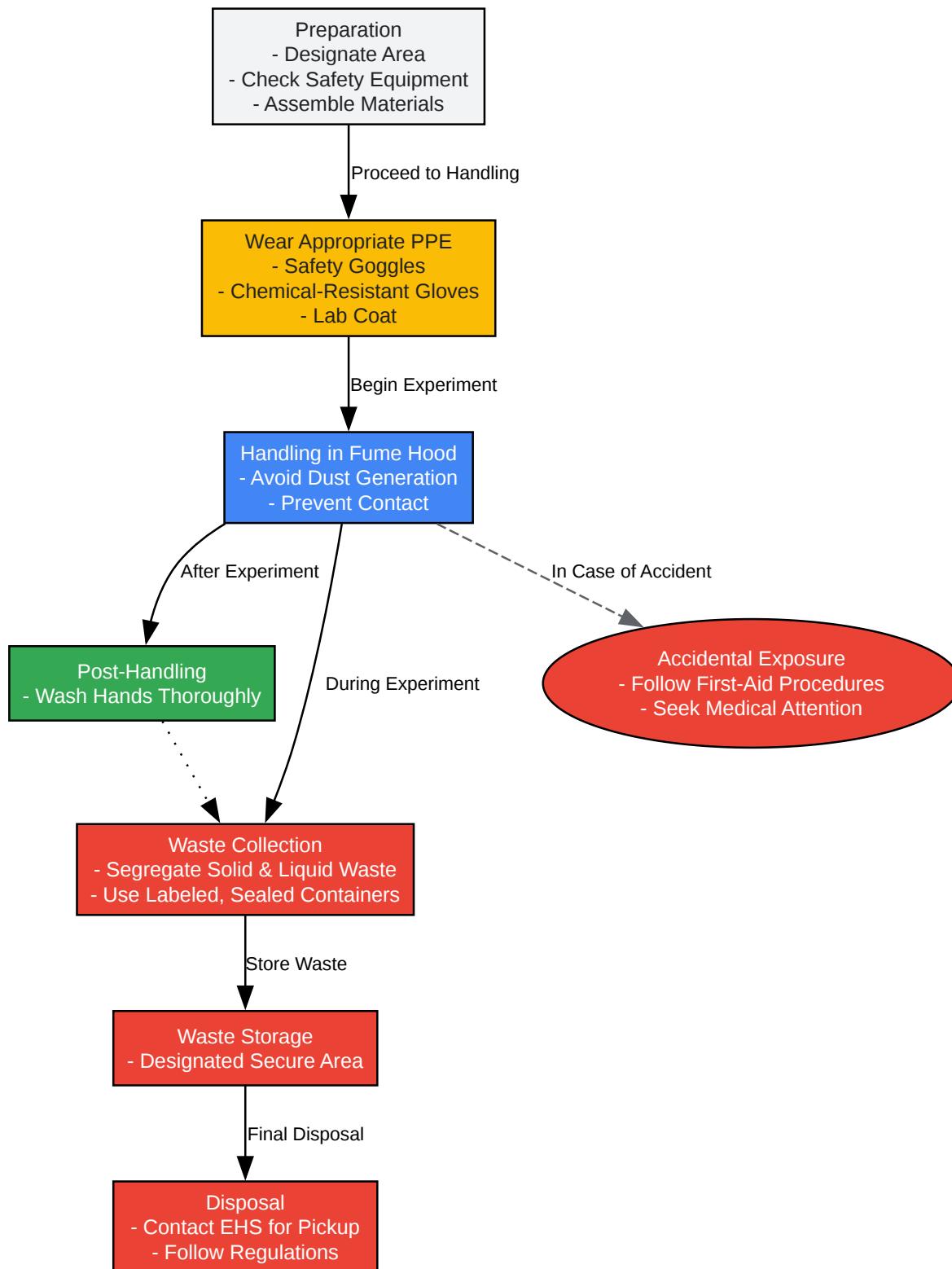
Due to the lack of a specific SDS for **N,N-Dimethylamidino Urea**, quantitative data such as specific occupational exposure limits (OELs), toxicity values (e.g., LD50), and glove breakthrough times are not available. The table below summarizes key physical and chemical properties for the closely related compound, N,N-Dimethyl Urea, to provide a general reference.

Property	N,N-Dimethyl Urea
CAS Number	96-31-1
Molecular Formula	C3H8N2O
Molecular Weight	88.11 g/mol
Appearance	White crystalline powder
Melting Point	101 - 105 °C
Boiling Point	268 - 270 °C
Flash Point	157 °C

Data sourced from publicly available SDS for N,N-Dimethyl Urea.

Experimental Workflow and Safety Protocol

Workflow for Safe Handling and Disposal of N,N-Dimethylamidino Urea

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Caption: Logical workflow for the safe handling and disposal of **N,N-Dimethylamidino Urea**.

- To cite this document: BenchChem. [Personal protective equipment for handling N,N-Dimethylamidino Urea]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15572935#personal-protective-equipment-for-handling-n-n-dimethylamidino-urea>

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